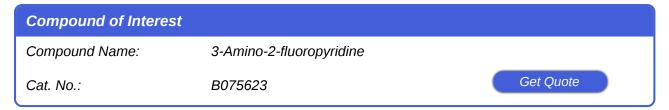


Commercial Suppliers of High-Purity 3-Amino-2fluoropyridine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of high-purity **3-Amino-2-fluoropyridine**, a key building block in pharmaceutical and agrochemical research. This document offers a comparative summary of suppliers, detailed experimental protocols for its synthesis and analysis, and a visualization of a relevant biological pathway where this compound or its derivatives play a crucial role.

High-Purity 3-Amino-2-fluoropyridine Supplier Overview

Sourcing high-purity **3-Amino-2-fluoropyridine** is critical for reproducible and reliable results in research and development. The following table summarizes key information from various commercial suppliers to aid in the selection of the most suitable source for your specific needs.



Supplier	Purity Specification	Price (USD)	Available Quantities	Certificate of Analysis (COA)
Sigma-Aldrich	95%[1]	\$68.32	1 g	Available on product page
Chem-Impex	≥ 98% (GC)[2]	\$22.03[2]	1 g[2]	Available upon request
Amerigo Scientific	95%[3]	Contact for pricing	Not specified	Buyer assumes responsibility to confirm purity[3]
Pipzine Chemicals	Multiple grades available	Contact for pricing	Bulk orders available[4]	Provided with each batch[4]

Note: Prices and availability are subject to change. It is recommended to visit the supplier's website for the most current information.

Experimental Protocols Synthesis of 3-Amino-2-fluoropyridine

The following protocol is a general laboratory-scale synthesis. Appropriate safety precautions, including the use of personal protective equipment and a fume hood, are mandatory.

Materials:

- 2-Fluoropyridine
- Potassium nitrate (KNO₃)
- Sulfuric acid (H2SO4), concentrated
- Iron (Fe) powder
- Ammonium chloride (NH₄Cl)
- Ethanol (EtOH)



- Water (H₂O)
- Sodium bicarbonate (NaHCO₃) solution, saturated
- Ethyl acetate (EtOAc)
- Magnesium sulfate (MgSO₄), anhydrous

Procedure:

- Nitration of 2-Fluoropyridine:
 - Slowly add 2-fluoropyridine to a stirred, cooled (0-5 °C) solution of potassium nitrate in concentrated sulfuric acid.
 - Allow the reaction mixture to warm to room temperature and stir for 4-6 hours.
 - Carefully pour the reaction mixture onto crushed ice.
 - Neutralize the solution with a saturated sodium bicarbonate solution until a precipitate forms.
 - Filter the precipitate, wash with cold water, and dry to obtain 2-fluoro-3-nitropyridine.
- Reduction of 2-Fluoro-3-nitropyridine:
 - In a round-bottom flask, suspend 2-fluoro-3-nitropyridine and iron powder in a mixture of ethanol and a saturated aqueous solution of ammonium chloride.
 - Heat the mixture to reflux and stir for 2-3 hours.
 - Monitor the reaction by thin-layer chromatography (TLC).
 - Once the reaction is complete, cool the mixture to room temperature and filter through a pad of celite.
 - Concentrate the filtrate under reduced pressure to remove the ethanol.
 - Extract the aqueous residue with ethyl acetate (3 x 50 mL).



- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude 3-Amino-2-fluoropyridine.
- Purification:
 - The crude product can be purified by column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent.

Quality Control: Purity Determination by Gas Chromatography (GC)

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for amine analysis (e.g., DB-5MS, 30 m x 0.25 mm x 0.25 μm).

GC Conditions:

- Carrier Gas: Helium or Nitrogen[5]
- Injection Mode: Splitless[6]
- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.
- Detector Temperature: 280 °C
- Flow Rate: 1.0 mL/min[6]

Sample Preparation:



- Accurately weigh approximately 10 mg of the 3-Amino-2-fluoropyridine sample.
- Dissolve the sample in a suitable solvent (e.g., methanol or dichloromethane) to a final concentration of 1 mg/mL.

Analysis:

- Inject 1 μL of the prepared sample into the GC.
- The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Quality Control: Purity Determination by High- Performance Liquid Chromatography (HPLC)

Instrumentation:

- HPLC system with a UV detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μm).

HPLC Conditions:

- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - A: 0.1% Formic acid in water.
 - B: 0.1% Formic acid in acetonitrile.
- Gradient:
 - 0-2 min: 5% B
 - 2-15 min: 5% to 95% B
 - 15-18 min: 95% B
 - 18-20 min: 95% to 5% B







o 20-25 min: 5% B

• Flow Rate: 1.0 mL/min

• Column Temperature: 30 °C

• Detection Wavelength: 254 nm

Sample Preparation:

- Prepare a stock solution of 3-Amino-2-fluoropyridine in the mobile phase (50:50 water:acetonitrile) at a concentration of 1 mg/mL.
- Further dilute the stock solution to a working concentration of approximately 0.1 mg/mL.

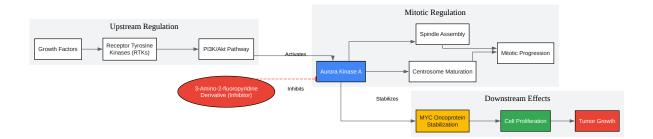
Analysis:

- Inject 10 μL of the sample.
- Purity is calculated based on the area percentage of the main peak.

Signaling Pathway and Experimental Workflow Visualization

Derivatives of **3-Amino-2-fluoropyridine** are of significant interest in drug discovery, particularly as kinase inhibitors. The following diagrams illustrate a simplified signaling pathway involving Aurora Kinase A and a general workflow for screening potential inhibitors.

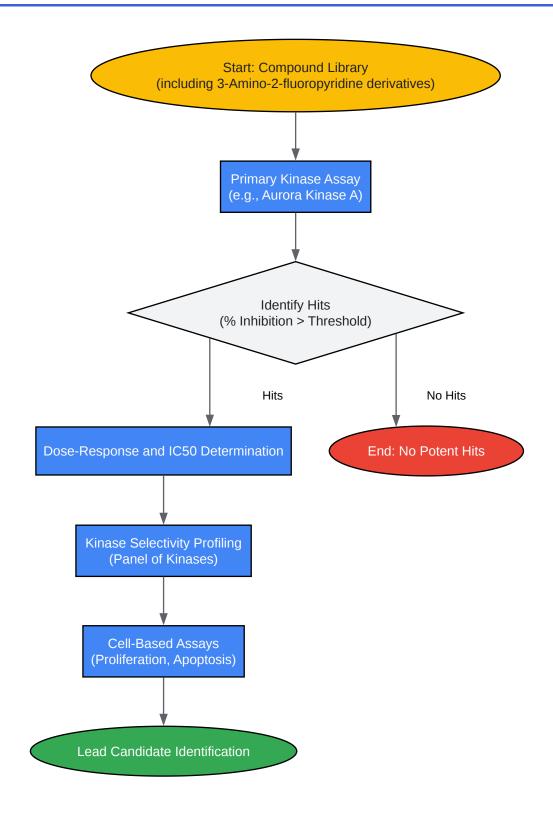




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Caption: Simplified Aurora Kinase A signaling pathway and the inhibitory action of a **3-Amino-2-fluoropyridine** derivative.





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- To cite this document: BenchChem. [Commercial Suppliers of High-Purity 3-Amino-2-fluoropyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075623#commercial-suppliers-of-high-purity-3-amino-2-fluoropyridine]

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